

Application Notes and Protocols for 1,4-Dihydroxynaphthalene-2,3-dicarbonitrile

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Compound of Interest

Compound Name: 1,4-Dihydroxynaphthalene-2,3-dicarbonitrile

Cat. No.: B086193

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Abstract

1,4-Dihydroxynaphthalene-2,3-dicarbonitrile is a naphthalene derivative with significant potential in both biomedical research and materials science. Its unique chemical structure, characterized by a dihydroxynaphthalene core with two vicinal nitrile groups, imparts a range of biological activities and interesting electronic properties. In the biomedical field, it has demonstrated notable anticancer effects by inducing apoptosis and causing cell cycle arrest in various cancer cell lines. Its antioxidant properties are also of interest for therapeutic applications. In materials science, its electron-accepting nature makes it a candidate for use in organic electronics. This document provides detailed protocols for the synthesis, handling, and application of **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** in key experimental settings.

Compound Information

Property	Value
Chemical Name	1,4-Dihydroxynaphthalene-2,3-dicarbonitrile
CAS Number	1018-79-7
Molecular Formula	C ₁₂ H ₆ N ₂ O ₂
Molecular Weight	210.19 g/mol
Appearance	Powder, crystals, or chunks
Melting Point	>300 °C
Solubility	Soluble in DMSO and DMF.
Storage	Store at room temperature in a dry, dark place.

Biological Applications and Data

1,4-Dihydroxynaphthalene-2,3-dicarbonitrile has shown promising anticancer activity against a variety of cancer cell lines. Its primary mechanism of action involves the induction of apoptosis through both intrinsic and extrinsic pathways, as well as causing cell cycle arrest at the G2/M checkpoint.

Anticancer Activity: Cytotoxicity Data

The half-maximal inhibitory concentration (IC₅₀) of **1,4-Dihydroxynaphthalene-2,3-dicarbonitrile** has been determined in several cancer cell lines, demonstrating its potent cytotoxic effects.

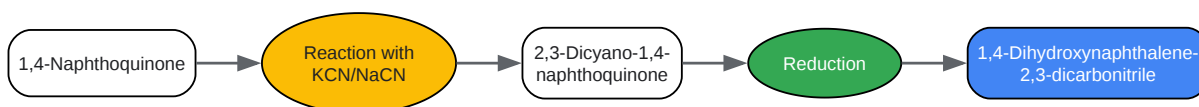
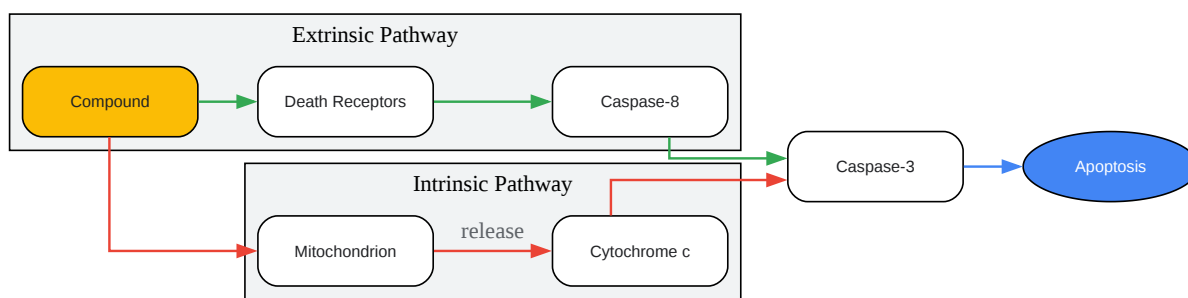
Cell Line	Cancer Type	IC ₅₀ (μM)
MCF-7	Breast Cancer	10 - 50
MDA-MB-231	Breast Cancer	Data not available
PC-3	Prostate Cancer	5 - 25
DU-145	Prostate Cancer	5 - 25

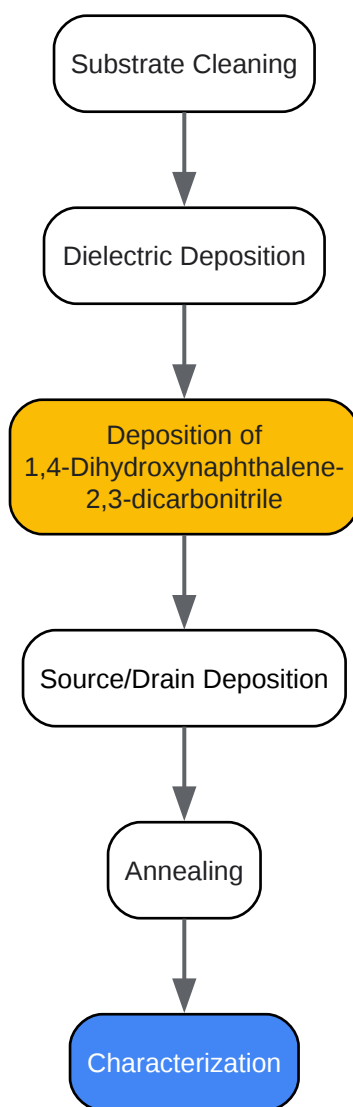
Mechanism of Action: Apoptosis Induction

1,4-Dihydroxynaphthalene-2,3-dicarbonitrile induces programmed cell death in cancer cells.

This process is initiated through:

- Intrinsic Pathway: Disruption of the mitochondrial membrane potential and release of cytochrome c.
- Extrinsic Pathway: Activation of death receptors on the cell surface.
- Cell Cycle Arrest: Halting of the cell cycle at the G2/M phase, preventing cell division.





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